

An In-depth Technical Guide to the Antibacterial Spectrum of Oxolinic Acid

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Compound of Interest

Compound Name: Oxolinic Acid

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Executive Summary

Oxolinic acid, a first-generation quinolone antibiotic, exhibits a targeted antibacterial spectrum primarily directed against Gram-negative bacteria. Its established mechanism of action involves the inhibition of bacterial DNA gyrase (topoisomerase II), a critical enzyme for DNA replication, transcription, and repair. This guide provides a comprehensive overview of the in vitro activity of **oxolinic acid** against a range of bacterial pathogens, details the standardized experimental protocols for determining its antibacterial spectrum, and visually represents its mechanism of action. The quantitative data on its minimum inhibitory concentrations (MICs) are presented for clear comparison, offering valuable insights for research and development in the field of antimicrobial agents.

Antibacterial Spectrum of Oxolinic Acid

Oxolinic acid demonstrates significant in vitro activity against a variety of Gram-negative bacteria, particularly members of the Enterobacteriaceae family.^[1] Its efficacy against Gram-positive bacteria is generally limited, with the notable exception of some Staphylococcus species.^[2] The compound is largely inactive against anaerobic bacteria.^[3]

Gram-Negative Bacteria

Oxolinic acid is most effective against Gram-negative aerobes, which is why it has been historically used in the treatment of urinary tract infections caused by these organisms.[3][4] It shows potent activity against *Escherichia coli* and *Proteus mirabilis*. [5][6] However, its activity against non-fermentative Gram-negative bacilli, such as *Pseudomonas aeruginosa*, is often limited.[7]

Gram-Positive Bacteria

The activity of **oxolinic acid** against Gram-positive bacteria is considerably less pronounced. While some studies have shown susceptibility in *Staphylococcus aureus*, it is generally not effective against other Gram-positive cocci like *Streptococcus faecalis*. [2][5]

Veterinary and Aquaculture Pathogens

A significant application of **oxolinic acid** is in veterinary medicine, particularly in aquaculture. It exhibits high activity against several fish pathogens, including *Shewanella xiamenensis*, *Lactococcus garvieae*, and *Chryseobacterium aquaticum*. [8]

Quantitative Antibacterial Activity

The in vitro potency of **oxolinic acid** is quantified by its Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the antibiotic that prevents visible growth of a bacterium. The following tables summarize the MIC values for **oxolinic acid** against a range of bacterial species.

Table 1: Minimum Inhibitory Concentration (MIC) of **Oxolinic Acid** against Gram-Negative Bacteria

Bacterial Species	Number of Strains	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference(s)
Escherichia coli	115	2 - 5	-	-	[5]
Escherichia coli	82	-	0.38	-	[9]
Escherichia coli	-	0.06 - 0.25	-	-	[4]
Proteus mirabilis	44	0 - 31	-	-	[5]
Enterobacteriaceae (various)	124	≤0.4 (for 118 strains)	-	-	[10]
Shewanella xiamenensis	-	0.25	-	-	[8]
Chryseobacterium aquaticum	-	4	-	-	[8]

Table 2: Minimum Inhibitory Concentration (MIC) of **Oxolinic Acid** against Gram-Positive Bacteria

Bacterial Species	Number of Strains	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference(s)
Staphylococcus aureus	-	-	-	-	[2]
Streptococcus faecalis	-	>5	-	-	[5]
Lactococcus garvieae	-	1	-	-	[8]

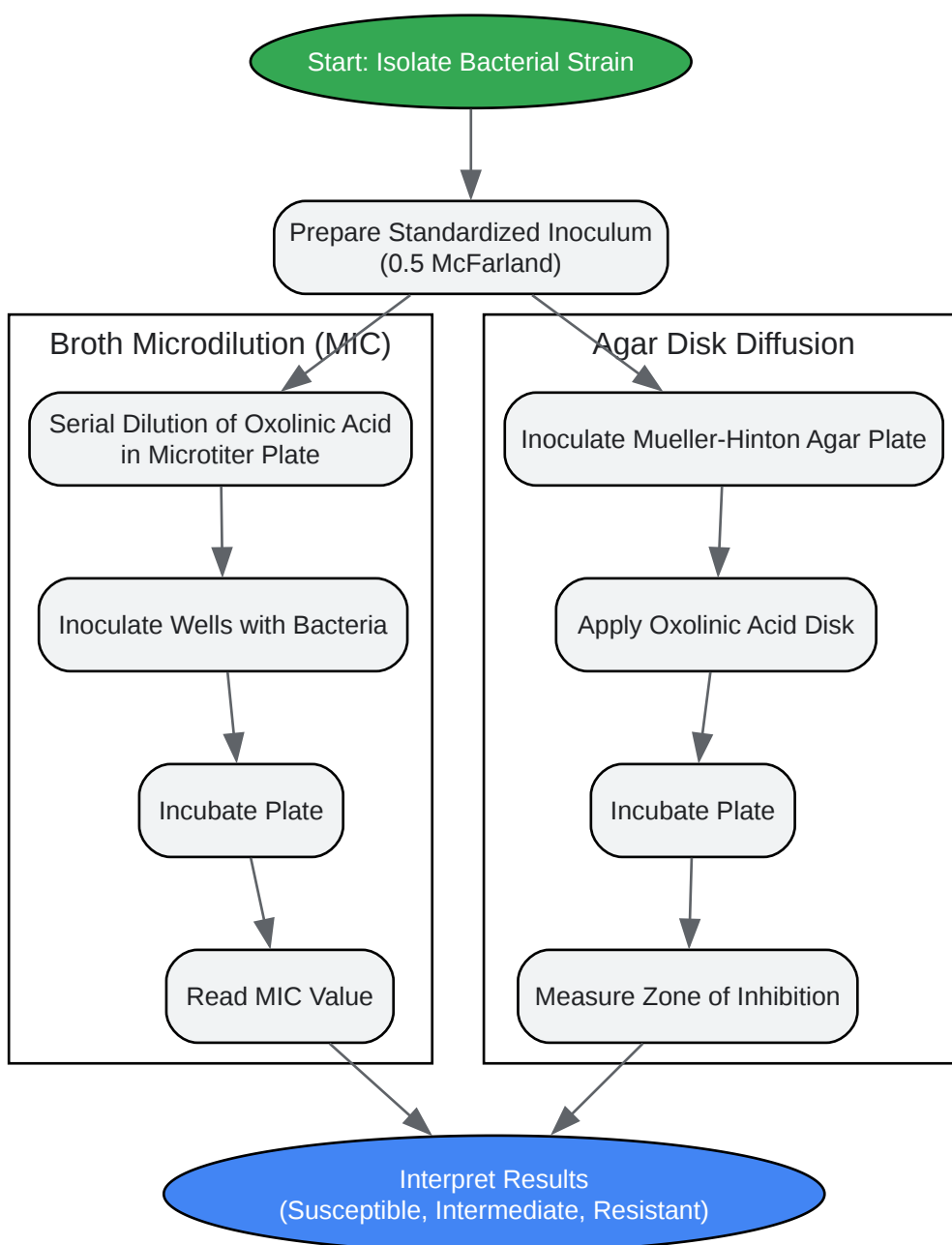
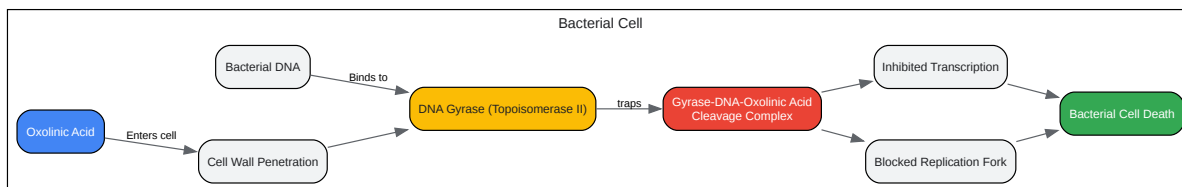
Note: MIC₅₀ and MIC₉₀ represent the concentrations required to inhibit 50% and 90% of the tested isolates, respectively. A hyphen (-) indicates that the data was not provided in the cited source.

Mechanism of Action: Inhibition of DNA Gyrase

Oxolinic acid, like other quinolone antibiotics, targets the bacterial enzyme DNA gyrase.^[3] This enzyme is essential for introducing negative supercoils into the bacterial DNA, a process crucial for DNA replication and transcription. **Oxolinic acid** binds to the A subunit of DNA gyrase, trapping the enzyme-DNA complex in a state where the DNA is cleaved.^[3] This leads to the inhibition of DNA synthesis and ultimately results in bacterial cell death.^[11] The structural basis of this inhibition involves the interaction of the quinolone with both the DNA and specific residues within the DNA gyrase enzyme.^{[12][13]}

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of **oxolinic acid**.



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